

leucocrystal violet-d6 specificity selectivity confirmation

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Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

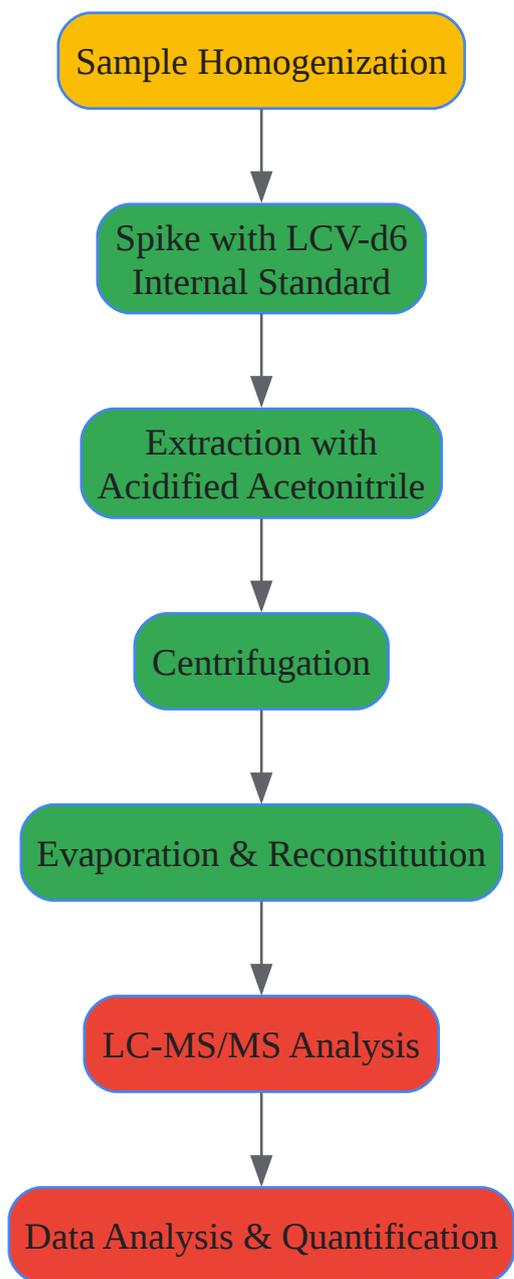
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Experimental Protocols for Confirmation

LCV-d6's specificity is confirmed through established Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methodologies.

Sample Preparation and Analysis Workflow

The general workflow for using LCV-d6 in residue analysis, as derived from the methods, involves several key stages [1]:



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- **Sample Preparation:** An aliquot of the homogenized tissue sample (e.g., 2.00 g) is weighed and fortified with a known amount of the LCV-d6 working solution [1].
- **Extraction:** The sample is extracted with a solvent like acidified acetonitrile. The solution is centrifuged, and the supernatant is evaporated to dryness before being reconstituted for instrument injection [1].
- **LC-MS/MS Analysis:** The extracts are analyzed using LC-MS/MS. The deuterated internal standard (LCV-d6) and the native analytes co-elute chromatographically but are distinguished by the mass spectrometer [1].

Mass Spectrometric Parameters for Selectivity

The core confirmation of specificity happens in the mass spectrometer. The method relies on monitoring multiple specific fragments for each compound.

Table: Example MS/MS Transitions for Confirmatory Analysis *Note: These parameters are illustrative; optimal values are instrument-dependent.*

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Leucocrystal Violet (LCV)	373.5	356.5 (e.g., [M-NH ₃] ⁽⁺⁾)	238.4 (e.g., [M-C(8)H _{11} N] ⁽⁺⁾) [2]
Leucocrystal Violet-d6 (LCV-d6)	379.5	362.5	244.4 [3] [4]

- **Selectivity Mechanism:** The mass shift of +6 for LCV-d6 is consistent in both the precursor and product ions. This provides a unique mass "signature" that the MS/MS detector can isolate and measure without interference from the native LCV or other matrix components [1].
- **Confirmatory Criteria:** Regulatory guidelines require confirmatory methods to monitor at least two MS/MS transitions for each analyte [1]. The consistent ratio of these transitions in a sample, compared to a standard, further confirms the identity of the compound.

Key Takeaways for Researchers

- **Regulatory Compliance:** The use of LCV-d6 helps methods meet strict regulatory limits (e.g., the EU's MRPL of 2 µg/kg for Malachite Green and Leucomalachite Green) [1].
- **Method Performance:** Techniques employing LCV-d6 demonstrate excellent performance. One study reported a total run time of less than 6 minutes and a simple solid-liquid extraction, significantly improving throughput and reducing costs compared to older methods [2].
- **Best Practice:** Incorporating a stable isotope-labeled internal standard like LCV-d6 is critical for developing robust, accurate, and reliable quantitative LC-MS/MS methods for food safety monitoring [1].

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